

protocols for the safe handling and disposal of 4-biphenylmethanol

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Compound of Interest

Compound Name: 4-Biphenylmethanol

Cat. No.: B1213676

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Application Notes and Protocols for 4-Biphenylmethanol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling and disposal of **4-biphenylmethanol** (CAS No. 3597-91-9). Adherence to these guidelines is crucial for ensuring personnel safety and minimizing environmental impact in a laboratory setting.

Safety and Hazard Information

4-Biphenylmethanol is a white to off-white crystalline solid.^[1] While some safety data sheets indicate it is not considered hazardous under the 2012 OSHA Hazard Communication Standard, others classify it as an irritant and potentially harmful if swallowed.^{[2][3]} It is essential to handle this chemical with appropriate care.

1.1. GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[3]
Skin corrosion/irritation	2	H315: Causes skin irritation[3]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[3]
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation[3]
Reproductive toxicity	2	H361: Suspected of damaging fertility or the unborn child[3]

1.2. Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₃ H ₁₂ O[1][4][5][6]
Molecular Weight	184.23 g/mol [1][3][6]
Appearance	White to beige crystalline powder/solid[1][2][4][7][8]
Melting Point	96-105 °C[2][4][5][7][8]
Boiling Point	184 °C @ 11 mmHg[5][7]
Solubility	Insoluble in water. Soluble in acetone, ethanol, and benzene.[1][4][7]
Storage Temperature	Ambient temperatures; store below +30°C in an inert atmosphere.[1][5][7]

Experimental Protocols

2.1. Protocol for Safe Handling of 4-Biphenylmethanol

This protocol outlines the steps for safely handling **4-biphenylmethanol** from receipt to use in the laboratory.

2.1.1. Personal Protective Equipment (PPE)

Before handling **4-biphenylmethanol**, ensure the following PPE is worn:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).[\[9\]](#)[\[10\]](#)
- Eye and Face Protection: Safety glasses with side shields or chemical splash goggles.[\[9\]](#)[\[10\]](#)
A face shield is recommended when there is a significant risk of splashing.[\[9\]](#)
- Body Protection: A laboratory coat must be worn and buttoned.[\[9\]](#)
- Footwear: Closed-toe and closed-heel shoes.[\[9\]](#)

2.1.2. Handling Procedure

- Ventilation: Always handle **4-biphenylmethanol** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[11\]](#)
- Receiving and Storage: Upon receipt, inspect the container for damage. Store the container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, and bases.[\[1\]](#)[\[4\]](#)[\[8\]](#) Keep the container tightly closed when not in use.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Weighing and Dispensing:
 - Perform weighing and dispensing of the solid powder inside a chemical fume hood to avoid inhalation of dust.
 - Use a dedicated spatula and weighing paper.
 - Close the container immediately after dispensing.
- In Case of Contact:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[2\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[\[2\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Call a physician immediately.[\[2\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)

2.2. Protocol for Spill Cleanup

In the event of a spill, follow these steps:

- Evacuate and Alert: Alert others in the immediate area of the spill.
- Ventilate: Ensure adequate ventilation. For volatile substances or dusts, close the lab door and increase exhaust ventilation through fume hoods.[\[14\]](#)
- Don PPE: Wear appropriate PPE as described in section 2.1.1.
- Containment: Cover the spill with an inert absorbent material like vermiculite or sand to contain it.[\[14\]](#)[\[15\]](#)
- Cleanup:
 - For solid spills, carefully sweep up the material and place it into a suitable, labeled container for disposal.[\[2\]](#)[\[8\]](#)[\[16\]](#) Avoid generating dust.
 - For solutions, after absorbing the liquid, scoop the absorbent material into a designated waste container.[\[14\]](#)[\[15\]](#)[\[17\]](#)
- Decontamination: Clean the spill area thoroughly with soap and water.[\[15\]](#)[\[17\]](#)

- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to the disposal protocol below.[\[18\]](#)[\[19\]](#)

Disposal Protocol

Chemical waste must be managed in accordance with institutional, local, state, and federal regulations.[\[16\]](#)

3.1. Waste Categorization

- Solid Waste: Unused **4-biphenylmethanol**, contaminated gloves, absorbent materials, and empty containers.
- Liquid Waste: Solutions containing **4-biphenylmethanol**.

3.2. Disposal Procedure

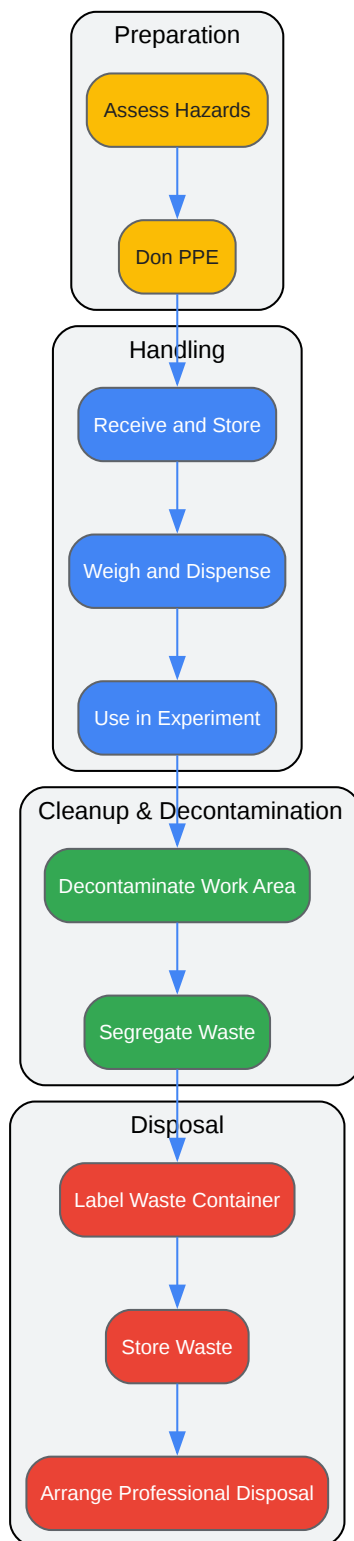
- Waste Segregation: Do not mix **4-biphenylmethanol** waste with other waste streams unless permitted by your institution's waste management guidelines.[\[16\]](#)[\[20\]](#)
- Containerization and Labeling:
 - Place solid waste into a clearly labeled, sealed, and chemically compatible container.[\[16\]](#)
 - Collect liquid waste in a labeled, leak-proof container.
 - The label should include "**4-Biphenylmethanol** Waste," the quantity, and relevant hazard warnings.[\[16\]](#)
- Professional Disposal:
 - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.
 - A common disposal method for solid organic compounds is high-temperature incineration in a permitted facility.[\[11\]](#)[\[16\]](#)

- Alternatively, the material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[\[11\]](#)
- Never dispose of **4-biphenylmethanol** down the drain.[\[11\]](#)

Visualization

4.1. Safe Handling and Disposal Workflow

Workflow for Safe Handling and Disposal of 4-Biphenylmethanol

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Caption: Workflow for the safe handling and disposal of **4-biphenylmethanol**.

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